analytical methods for 1-(2-Methoxyphenyl)propylamine characterization

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Compound of Interest

Compound Name:	*[1-(2-Methoxyphenyl)propyl](methyl)amine*
CAS No.:	*104178-98-5*
Cat. No.:	*B2817739*

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An Application Guide to the Analytical Characterization of 1-(2-Methoxyphenyl)propylamine

This document provides a comprehensive guide to the analytical methodologies for the robust characterization of 1-(2-Methoxyphenyl)propylamine. As a crucial chemical intermediate and an analog to compounds of forensic interest, ensuring its identity, purity, and structural integrity is paramount for researchers, scientists, and professionals in drug development and forensic analysis. This guide moves beyond simple procedural lists to explain the causality behind methodological choices, ensuring a self-validating and scientifically sound approach to analysis.

Introduction to 1-(2-Methoxyphenyl)propylamine

1-(2-Methoxyphenyl)propylamine, also known as 2-Methoxy-α-methyl-benzeneethanamine, is a primary amine whose structural features—a methoxy-substituted phenyl ring attached to a propylamine backbone—make it a subject of interest in synthetic chemistry and a target for analytical surveillance. Accurate characterization is essential to control reaction outcomes, define impurity profiles, and ensure the quality of research materials. This guide details four

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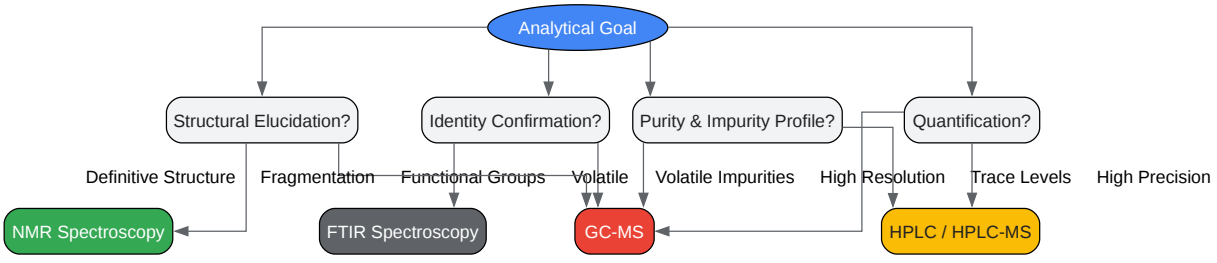
primary analytical techniques for its comprehensive evaluation: Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

Table 1: Physicochemical Properties of 1-(2-Methoxyphenyl)propylamine

Property	Value	Source
CAS Number	15402-84-3	[1]
Molecular Formula	$C_{10}H_{15}NO$	[1]
Molecular Weight	165.23 g/mol	[1]
Predicted Density	~1.0 g/cm³	[1]
Predicted Boiling Point	~246.7 °C at 760 mmHg	[1]
Predicted Melting Point	45.29 °C	[1]

Analytical Workflow & Method Selection

The selection of an appropriate analytical technique is dictated by the specific research question, whether it be identity confirmation, purity assessment, structural elucidation, or quantification.



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Caption: Decision tree for selecting the appropriate analytical method.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerhouse for separating and identifying volatile and semi-volatile compounds. The gas chromatograph separates components of a mixture based on their partitioning between a gaseous mobile phase and a stationary phase within a capillary column. The mass spectrometer then fragments the eluted components and separates the fragments based on their mass-to-charge ratio (m/z), creating a unique "fingerprint" for identification.

Expertise & Causality: For primary amines like 1-(2-Methoxyphenyl)propylamine, direct analysis can sometimes result in poor peak shape (tailing) due to interaction with the column. While modern inert columns mitigate this, derivatization (e.g., with trifluoroacetic anhydride, TFAA) is a field-proven strategy to improve volatility and chromatographic performance. A non-polar 5% phenyl-methylpolysiloxane column (e.g., DB-5ms) is an excellent starting point as it separates compounds primarily by boiling point and is robust for a wide range of analytes.[2]

Protocol: GC-MS Analysis

- Sample Preparation:
  - Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of 1-(2-methoxyphenyl)propylamine standard and dissolve it in 10 mL of methanol in a volumetric flask.[2]
  - Working Standards: Prepare a dilution series (e.g., 1 µg/mL to 50 µg/mL) in a suitable solvent like ethyl acetate.
  - Sample Preparation: Dissolve the unknown sample in ethyl acetate to an estimated concentration within the working standard range.
  - Filtration: Filter all solutions through a 0.22 µm syringe filter into a GC autosampler vial.[2]
- Instrumentation & Parameters:

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Parameter	Recommended Setting
Capillary Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film) or equivalent[2]
Injector Temperature	250 °C[3]
Injection Mode	1 µL, Split (e.g., 50:1 ratio)[3]
Carrier Gas	Helium, constant flow at 1.0 mL/min[3]
Oven Program	Initial 60 °C for 2 min, ramp at 15 °C/min to 280 °C, hold for 5 min[3][4]
MS Ion Source Temp	230 °C[3][4]
MS Quad Temp	150 °C[4]
Ionization Mode	Electron Ionization (EI) at 70 eV[3]
Mass Range	Scan m/z 40 to 450

- Expected Data & Interpretation:
  - Retention Time (RT): A reproducible RT under the specified conditions provides initial evidence of the compound's identity when compared to a reference standard.
  - Mass Spectrum: The EI mass spectrum is the key identifier. Expect to see a molecular ion peak ($[M]^+$) at m/z 165. Key fragmentation patterns will likely include:
    - Loss of an ethyl group (m/z 136) from alpha-cleavage.
    - A base peak at m/z 44 from the cleavage of the C-C bond adjacent to the nitrogen.
    - Fragments corresponding to the methoxyphenyl moiety (e.g., m/z 121, m/z 91).

Trustworthiness: The method's reliability is ensured by co-analyzing a certified reference standard. System suitability is confirmed by observing sharp, symmetrical peaks. For quantitative work, a multi-point calibration curve must be generated with $R^2 > 0.99$.

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High-Performance Liquid Chromatography (HPLC)

Principle: HPLC separates compounds based on their differential partitioning between a liquid mobile phase and a solid stationary phase. For a moderately polar compound like 1-(2-Methoxyphenyl)propylamine, reversed-phase HPLC is the method of choice, where a non-polar stationary phase (like C18) is used with a polar mobile phase.

Expertise & Causality: A C18 column provides excellent retention and separation for a wide range of aromatic compounds.[5] The mobile phase typically consists of an aqueous component with an organic modifier (acetonitrile or methanol). Adding a small amount of acid (e.g., formic acid or phosphoric acid) to the aqueous phase protonates the amine, which significantly improves peak shape by preventing interaction with residual silanols on the stationary phase and ensures consistent retention.[5] Detection via a Photodiode Array (PDA) detector is highly advantageous as it provides UV spectral information across a range of wavelengths, aiding in peak identification and purity assessment.

Protocol: Reversed-Phase HPLC Analysis

- Sample Preparation:
  - Solvent System: Use a diluent that is miscible with the mobile phase, such as a 50:50 mixture of water and acetonitrile.
  - Standard Stock Solution (1 mg/mL): Dissolve 10 mg of standard in 10 mL of the diluent.
  - Working Standards & Samples: Prepare standards and samples in the range of 0.01 to 0.5 mg/mL in the diluent.
  - Filtration: Filter all solutions through a 0.22 µm syringe filter.
- Instrumentation & Parameters:

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Parameter	Recommended Setting
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 10% B, ramp to 90% B over 15 min, hold for 2 min, return to 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detector	PDA/UV at 274 nm (characteristic absorbance for methoxyphenyl group)
Injection Volume	10 µL

- Expected Data & Interpretation:
  - Chromatogram: A sharp, symmetrical peak at a specific retention time corresponding to the reference standard.
  - Peak Purity: The PDA detector can assess peak purity by comparing UV spectra across the peak. Co-eluting impurities will distort the spectral homogeneity.
  - Quantification: Purity is determined by area percent calculation. For precise quantification, a calibration curve is constructed by plotting peak area against concentration.

Chiral Separation: Since 1-(2-Methoxyphenyl)propylamine possesses a chiral center, resolving the enantiomers may be critical. This requires a specialized chiral stationary phase (CSP) column and method development, often involving isocratic elution with a mobile phase of hexane and an alcohol modifier.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful tool for unambiguous structural elucidation. It probes the magnetic properties of atomic nuclei (primarily ^{1}H and ^{13}C), providing detailed

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information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Expertise & Causality: A standard ^{1}H NMR spectrum provides a wealth of information. The aromatic protons will appear in a distinct region and their splitting pattern is diagnostic of the 1,2- (ortho) substitution pattern on the benzene ring.[6] The methoxy group will be a sharp singlet, and the protons on the propylamine chain will exhibit characteristic splitting patterns (e.g., doublet, multiplet, triplet) due to spin-spin coupling with their neighbors.[7] Adding a drop of D_2O to the NMR tube will cause the N-H protons to exchange with deuterium, leading to the disappearance of the NH_2 signal, which is a definitive way to identify it.[7]

Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a 5 mm NMR tube.[3]
- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Acquisition:
  - ^{1}H NMR: Acquire a standard 1D proton spectrum with 16-32 scans.
  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
  - 2D NMR (Optional but Recommended): COSY and HSQC experiments can be run to confirm H-H and C-H correlations, respectively.

Expected Spectral Data (in $CDCl_3$)

- ^{1}H NMR:
  - ~ δ 6.8-7.3 ppm: Multiplets, 4H (aromatic protons). The ortho-substitution will create a complex but characteristic pattern.
  - ~ δ 3.85 ppm: Singlet, 3H (methoxy, -OCH_3 protons).[6]
  - ~ δ 3.0-3.3 ppm: Multiplet, 1H (methine, -CH- proton).

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- ~ δ 2.6-2.8 ppm: Multiplet, 2H (methylene, -CH_2- protons).
- ~ δ 1.4 ppm (variable): Broad singlet, 2H (amine, -NH_2 protons). Will disappear with D_2O exchange.
- ~ δ 1.1 ppm: Doublet, 3H (methyl, -CH_3 protons).

- ^{13}C NMR:
  - ~ δ 157 ppm: Aromatic C-O.
  - ~ δ 110-130 ppm: 5 additional aromatic carbons.
  - ~ δ 55 ppm: Methoxy carbon (-OCH_3).[6]
  - ~ δ 40-50 ppm: Aliphatic carbons of the propylamine chain.
  - ~ δ 20 ppm: Methyl carbon (-CH_3).

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy measures the absorption of infrared radiation by a molecule, causing its bonds to vibrate. The absorption frequencies are characteristic of the types of chemical bonds and functional groups present, making it an excellent tool for rapid identity confirmation.

Expertise & Causality: The FTIR spectrum provides a quick and non-destructive confirmation of key functional groups. The presence of a primary amine is confirmed by the characteristic N-H stretching vibrations. The aromatic ring and the ether linkage also have strong, identifiable absorptions. The "fingerprint region" (below 1500 cm^{-1}) contains a complex pattern of absorptions that is unique to the molecule as a whole. Specifically, the pattern of C-H out-of-plane bending in the 650-900 cm^{-1} region can be diagnostic for the ortho-substitution pattern on the phenyl ring.[8]

Protocol: FTIR Analysis

- Sample Preparation:

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- Neat (Liquid): Place a single drop of the liquid sample between two KBr or NaCl plates.
- ATR (Attenuated Total Reflectance): Place a small amount of the sample directly on the ATR crystal. This is the most common and convenient method.

- Instrumentation: A standard FTIR spectrometer.
- Acquisition: Scan the sample from 4000 to 400 cm^{-1}. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Expected Characteristic Absorption Bands

Wavenumber (cm^{-1})	Vibration	Functional Group
3300-3400	N-H Stretch (two bands for $-NH_2$)	Primary Amine
3010-3100	C-H Stretch	Aromatic
2850-2960	C-H Stretch	Aliphatic (CH_3, CH_2, CH)
~1600, ~1490	C=C Stretch	Aromatic Ring
1240-1260	C-O Stretch (asymmetric)	Aryl Ether
~1020-1040	C-O Stretch (symmetric)	Aryl Ether
~750	C-H Out-of-plane Bend	Ortho-disubstituted benzene[8]

Comprehensive Analytical Workflow

A robust characterization strategy integrates these techniques to build a complete profile of the compound.

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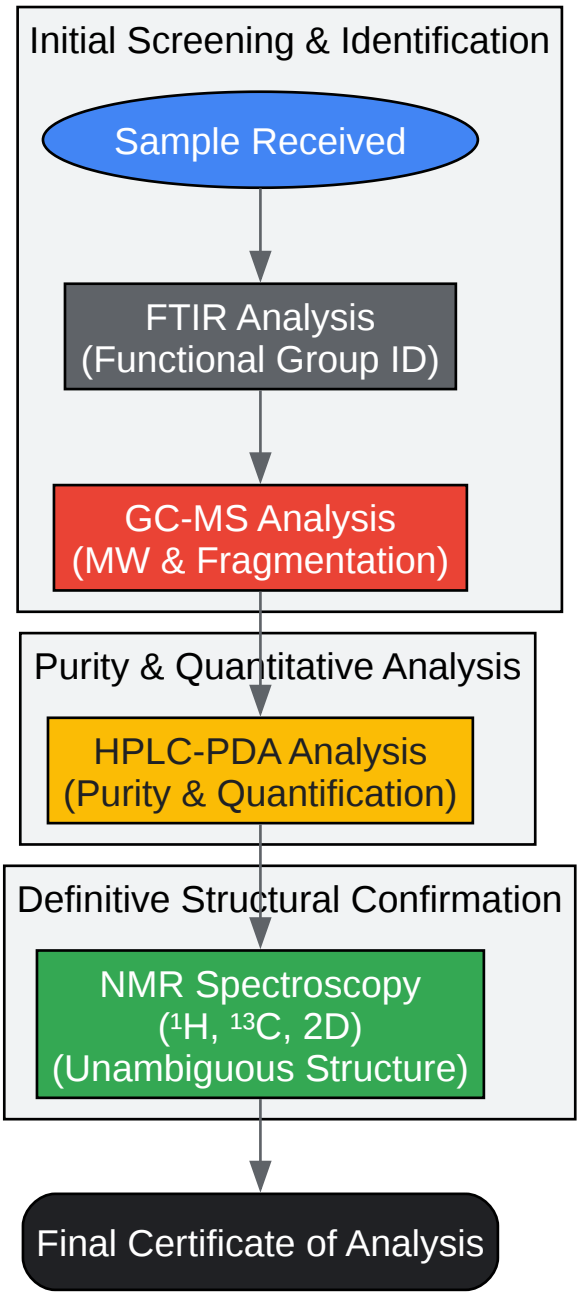

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Caption: Integrated workflow for comprehensive characterization.

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